

Application Notes and Protocols: (+)-Usnic Acid as a Natural Dye in Textiles

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Compound of Interest

Compound Name: (+)-Usnic acid

Cat. No.: B190493

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Introduction

(+)-Usnic acid, a dibenzofuran derivative, is a prominent secondary metabolite found in various lichen species, particularly those belonging to the *Usnea* and *Xanthoparmelia* genera. While renowned for its diverse biological activities, including antimicrobial, antiviral, and antitumor properties, the application of lichens containing **(+)-usnic acid** as a source of natural dye for textiles has a long history in traditional practices. These lichens are known to produce a range of colors, primarily in the yellow to brown spectrum, on natural fibers.

This document provides detailed application notes and experimental protocols for the use of **(+)-usnic acid**-containing lichens as a natural dye for textile applications. It is important to note that while pure **(+)-usnic acid** itself may not act as a direct dye, the dyeing process with lichens containing it often involves complex chemical interactions and the presence of other lichen compounds that contribute to the final color. The protocols outlined below are based on traditional methods and scientific studies of dyeing with these lichens.

Data Presentation

Colorimetric and Fastness Properties

The colorimetric (CIELab*) and fastness properties of textiles dyed with lichens containing usnic acid are influenced by the lichen species, the textile substrate, the mordant used, and the

dyeing process parameters. The following tables summarize typical data obtained from dyeing wool and cotton with Usnea and Xanthoparmelia species.

Table 1: Colorimetric Data (CIELab* Values) for Wool and Cotton Dyed with Usnic Acid-Containing Lichens

Textile Fiber	Lichen Species (Genus)	Mordant	L* (Lightness)	a* (Red-Green)	b* (Yellow-Blue)
Wool	Usnea spp.	None	65-75	5-10	30-40
Wool	Usnea spp.	Alum	70-80	2-7	35-45
Wool	Usnea spp.	Ferrous Sulfate	40-50	8-12	15-25
Wool	Xanthoparmelia spp.	None	60-70	10-15	40-50
Wool	Xanthoparmelia spp.	Alum	65-75	8-12	45-55
Wool	Xanthoparmelia spp.	Ferrous Sulfate	35-45	12-18	20-30
Cotton	Usnea spp.	Alum + Tannic Acid	70-75	1-5	25-35
Cotton	Xanthoparmelia spp.	Alum + Tannic Acid	68-73	3-8	30-40

Note: These are representative value ranges and can vary significantly based on specific dyeing conditions.

Table 2: Fastness Properties of Wool and Cotton Dyed with Usnic Acid-Containing Lichens (ISO Standards)

Textile Fiber	Lichen Species (Genus)	Mordant	Wash	Light	Rubbing
			Fastness (ISO 105-C06) (Grade 1-5)	Fastness (ISO 105-B02) (Grade 1-8)	Fastness (ISO 105-X12) (Grade 1-5)
Dry	Wet				
Wool	Usnea spp.	None	3-4	3-4	4
Wool	Usnea spp.	Alum	4	4-5	4-5
Wool	Usnea spp.	Ferrous Sulfate	4-5	5	4-5
Wool	Xanthoparmelia spp.	None	3	3	4
Wool	Xanthoparmelia spp.	Alum	3-4	4	4-5
Wool	Xanthoparmelia spp.	Ferrous Sulfate	4	4-5	4-5
Cotton	Usnea spp.	Alum + Tannic Acid	3	3-4	4
Cotton	Xanthoparmelia spp.	Alum + Tannic Acid	3	3	4

Note: Fastness grades are based on a scale of 1 (poor) to 5 (excellent) for wash and rub fastness, and 1 (poor) to 8 (excellent) for light fastness.

Experimental Protocols

Protocol 1: Extraction of Dye from Usnic Acid-Containing Lichens (Boiling Water Method)

This protocol describes a simple and common method for extracting the dyeing compounds from lichens.

Materials:

- Dried lichen material (Usnea or Xanthoparmelia spp.)
- Distilled water
- Stainless steel or enamel pot with a lid
- Fine mesh sieve or cheesecloth
- Stirring rod
- Heating source (e.g., hot plate)

Procedure:

- Preparation of Lichen: Clean the dried lichen material to remove any debris such as bark, leaves, or soil.
- Extraction: a. Place the cleaned lichen in the pot. A general ratio is 1:10 to 1:20 (w/v) of lichen to water. b. Add distilled water to the pot, ensuring the lichen is fully submerged. c. Slowly heat the mixture to a gentle simmer (around 80-90°C). Avoid boiling vigorously as it can degrade some of the coloring compounds. d. Maintain the simmer for 1-2 hours, stirring occasionally. The water will gradually take on a yellow to brownish color. e. Turn off the heat and allow the mixture to cool down. For a more concentrated extract, the lichen can be left to steep overnight.
- Filtration: a. Strain the cooled liquid through a fine-mesh sieve or several layers of cheesecloth to remove the solid lichen material. b. The resulting colored liquid is the dye bath.

Protocol 2: Mordanting of Textile Fibers

Mordanting is a crucial step to improve the color uptake and fastness of natural dyes. The process differs for protein fibers (wool) and cellulosic fibers (cotton).

2.1 Mordanting of Wool (Protein Fiber)

Materials:

- Scoured wool yarn or fabric
- Alum (potassium aluminum sulfate) or Ferrous Sulfate (iron)
- Cream of tartar (optional, helps to brighten colors and soften wool)
- Stainless steel or enamel pot
- Water
- Stirring rod
- Heating source

Procedure:

- Calculate Mordant Amount:
 - Alum: Use 10-15% of the weight of the fiber (WOF).
 - Ferrous Sulfate: Use 1-2% WOF. (Note: Iron will significantly darken or "sadden" the colors).
 - Cream of Tartar (optional): Use 5-7% WOF.
- Mordant Bath Preparation: a. Fill the pot with enough water for the wool to move freely. b. Dissolve the mordant (and cream of tartar, if using) in a small amount of hot water before adding it to the main pot. Stir well.
- Mordanting Process: a. Wet the scoured wool thoroughly in plain water before introducing it to the mordant bath to ensure even uptake. b. Submerge the wet wool in the mordant bath. c. Slowly heat the bath to a simmer (80-90°C). d. Maintain this temperature for 1 hour, stirring gently every 15 minutes to ensure even mordanting. e. Allow the bath to cool completely before removing the wool. f. Gently squeeze out the excess mordant solution. The wool can be used immediately for dyeing or dried for later use.

2.2 Mordanting of Cotton (Cellulosic Fiber)

Cellulosic fibers require a two-step process involving a tannin treatment followed by a metallic mordant.

Materials:

- Scoured cotton yarn or fabric
- Tannic acid or a natural tannin source (e.g., oak galls, myrobalan)
- Alum (potassium aluminum sulfate)
- Soda ash (sodium carbonate)
- Two stainless steel or enamel pots
- Water
- Stirring rod

Procedure:

- Tannin Treatment: a. Calculate the amount of tannic acid needed (8-10% WOF). b. Dissolve the tannic acid in hot water in the first pot. c. Wet the scoured cotton and submerge it in the tannin bath. d. Heat the bath to 60-70°C and maintain for 1 hour, stirring occasionally. e. Let the cotton cool in the bath. f. Gently squeeze out the excess liquid. Do not rinse.
- Alum Mordanting: a. In the second pot, prepare an alum bath (15% WOF). b. In a separate container, dissolve soda ash (2% WOF) in hot water and add it to the alum bath to "fix" the alum to the fiber. c. Submerge the tannin-treated cotton into the alum-soda ash bath. d. Heat to 60-70°C and maintain for 1 hour, stirring periodically. e. Allow the cotton to cool in the mordant bath. f. Gently squeeze out the excess mordant solution. The cotton is now ready for dyeing.

Protocol 3: Dyeing of Textiles with Lichen Extract

Materials:

- Prepared lichen dye bath (from Protocol 1)
- Mordanted wool or cotton
- Stainless steel or enamel pot
- Water (if dilution is needed)
- Stirring rod
- Heating source

Procedure:

- Prepare the Dye Bath: a. Pour the filtered lichen extract into the dyeing pot. If the color is too concentrated, it can be diluted with water. b. Wet the mordanted textile material thoroughly before adding it to the dye bath.
- Dyeing Process: a. Submerge the wet textile in the dye bath, ensuring it is fully immersed and can move freely. b. Slowly heat the dye bath to a simmer (80-90°C for wool, 70-80°C for cotton). c. Maintain the temperature for 1-2 hours, stirring gently every 15-20 minutes to promote even dyeing. d. For deeper shades, the textile can be left to cool and steep in the dye bath overnight.
- Rinsing and Drying: a. Remove the dyed textile from the cooled dye bath and gently squeeze out the excess dye. b. Rinse the textile in lukewarm water until the water runs clear. c. Wash gently with a pH-neutral detergent. d. Rinse again and hang to dry away from direct sunlight.

Protocol 4: Evaluation of Color Fastness

The following are standard ISO methods for evaluating the color fastness of the dyed textiles.

4.1 Wash Fastness (ISO 105-C06)

- A specimen of the dyed fabric is stitched between two specified adjacent fabrics (multi-fiber strip).

- The composite specimen is subjected to washing in a standardized soap or detergent solution in a launder-o-meter at a specified temperature and time.
- After washing, the specimen is rinsed and dried.
- The change in color of the dyed specimen and the staining of the adjacent fabrics are assessed using the Grey Scale for assessing change in color and the Grey Scale for assessing staining, respectively.

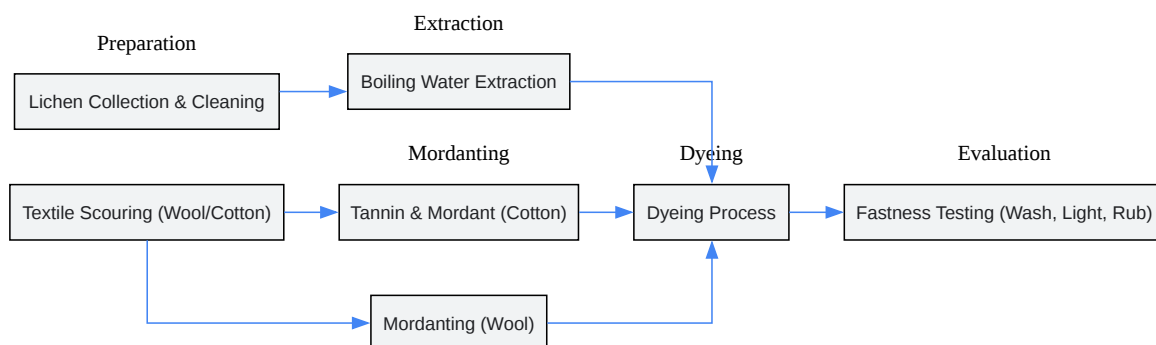
4.2 Light Fastness (ISO 105-B02)

- A specimen of the dyed fabric is exposed to artificial light (Xenon arc lamp) under specified conditions of temperature and humidity.
- Simultaneously, a set of blue wool standards (ranging from 1 to 8) with known lightfastness is exposed under the same conditions.
- The fading of the specimen is compared with the fading of the blue wool standards.
- The light fastness rating is the number of the blue wool standard that shows a similar degree of fading.

4.3 Rubbing Fastness (ISO 105-X12)

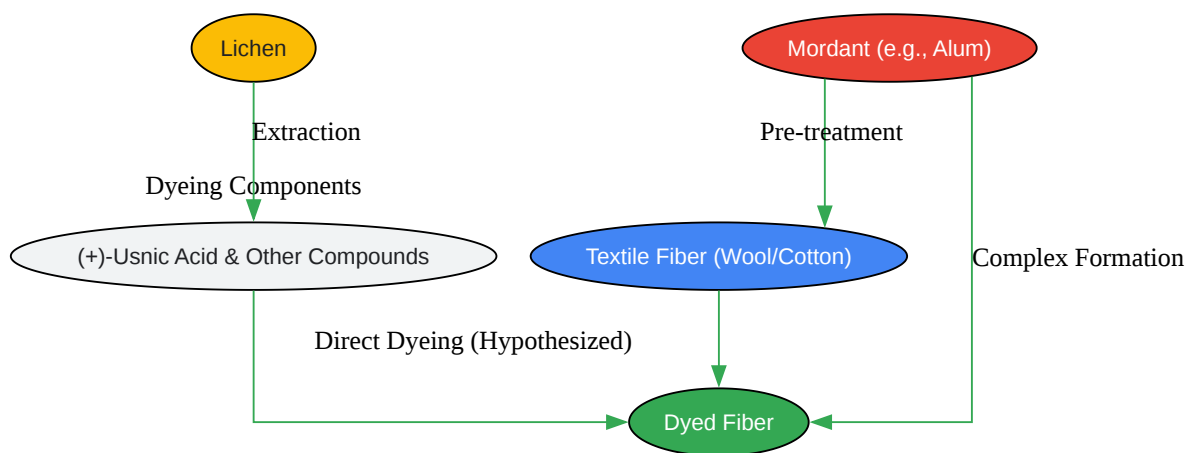
- A specimen of the dyed fabric is rubbed with a dry and a wet piece of standard white cotton cloth using a crockmeter.
- The degree of color transfer to the white cloths is assessed by comparing them with the Grey Scale for assessing staining.

Mandatory Visualization



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Caption: Experimental workflow for dyeing textiles with usnic acid-containing lichens.



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Caption: Hypothesized dyeing mechanism of lichen components with textile fibers and mordants.

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